

Best practices for storing and handling Cdk12-IN-2

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Compound of Interest

Compound Name: Cdk12-IN-2

Cat. No.: B10788840

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Technical Support Center: Cdk12-IN-2

Welcome to the technical support center for **Cdk12-IN-2**. This resource is designed for researchers, scientists, and drug development professionals to provide best practices for storing and handling **Cdk12-IN-2**, along with troubleshooting guides and frequently asked questions (FAQs) to facilitate successful experimentation.

Cdk12-IN-2 at a Glance

Cdk12-IN-2 is a potent and selective inhibitor of Cyclin-Dependent Kinase 12 (CDK12) and its close homolog, CDK13.^[1] It functions by inhibiting the phosphorylation of the C-terminal domain (CTD) of RNA polymerase II (RNAPII), a critical step in transcriptional elongation.^[1] This inhibitory action particularly affects the expression of genes involved in the DNA damage response (DDR), making **Cdk12-IN-2** a valuable tool for cancer research and a potential therapeutic agent.

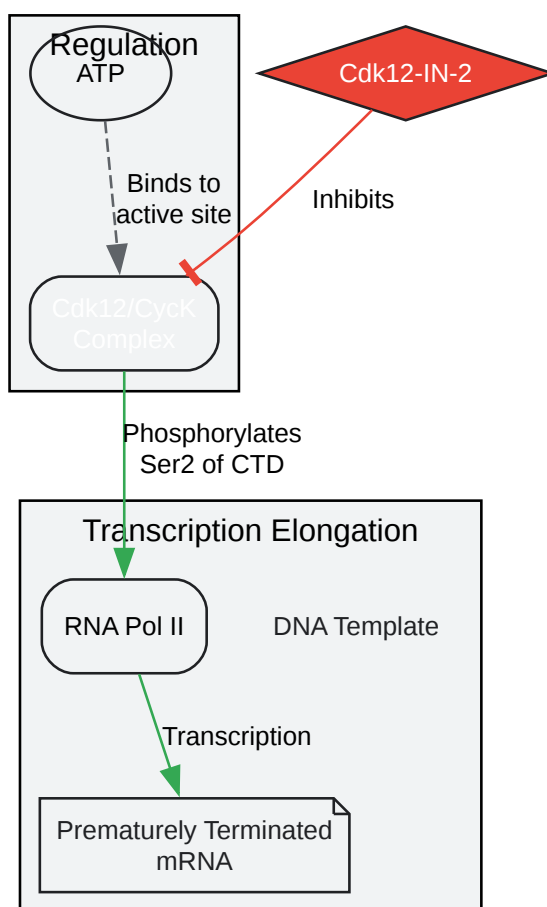
Chemical Properties:

Property	Value
Formula	C ₃₂ H ₃₂ N ₆ O ₂
Molecular Weight	532.6 g/mol
CAS Number	2244987-03-7

Signaling Pathway and Mechanism of Action

Cdk12, in complex with Cyclin K, plays a crucial role in regulating gene transcription by phosphorylating the Serine 2 (Ser2) residue of the RNA Polymerase II C-terminal domain. This phosphorylation is essential for the transition from transcription initiation to productive elongation, particularly for long genes and those involved in the DNA damage response.

Cdk12-IN-2 acts as an ATP-competitive inhibitor, blocking this phosphorylation event and leading to premature transcription termination.



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Caption: Mechanism of **Cdk12-IN-2** action on transcriptional regulation.

Storage and Handling

Proper storage and handling of **Cdk12-IN-2** are critical for maintaining its stability and activity.

Storage Recommendations:

Condition	Powder	Stock Solution (in DMSO)
Long-term Storage	-20°C (stable for up to 4 years)	-20°C (stable for at least 6 months)
Short-term Storage	Room Temperature	4°C (stable for up to 2 weeks)
Light Sensitivity	Protect from light	Protect from light

Reconstitution Protocol:

Cdk12-IN-2 is sparingly soluble in aqueous solutions. The recommended solvent is dimethyl sulfoxide (DMSO).

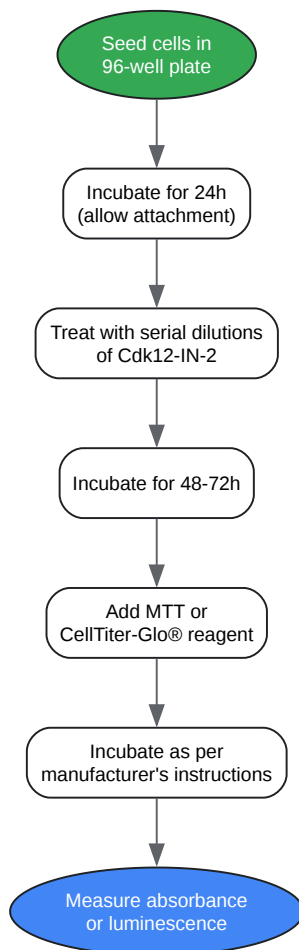
- **Preparation:** Allow the vial of **Cdk12-IN-2** powder to warm to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the desired volume of DMSO to the vial to achieve the target concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Cdk12-IN-2** (MW: 532.6 g/mol), add 187.8 µL of DMSO.
- **Dissolution:** To aid dissolution, vortex the solution and, if necessary, sonicate or warm the vial in a water bath at 37°C for a short period. Ensure the powder is completely dissolved before use.
- **Aliquoting and Storage:** For long-term storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C.

Experimental Protocols

Below are detailed methodologies for key experiments using **Cdk12-IN-2**.

Cell Viability Assay (MTT or CellTiter-Glo®)

This protocol outlines a general procedure for assessing the effect of **Cdk12-IN-2** on cell proliferation.



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References

- 1. medchemexpress.com [medchemexpress.com]
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